

Application Notes and Protocols for Chromatographic Separation of Venlafaxine and its Metabolites

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Compound of Interest

Compound Name: Venlafaxine-d6

CAS No.: 940297-06-3

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the chromatographic separation of venlafaxine and its primary metabolites, including O-desmethylvenlafaxine (ODV), N-desmethylvenlafaxine (NDV), and N,O-didesmethylvenlafaxine (NODDV). The following sections offer a comprehensive overview of various analytical techniques, including High-Performance Liquid Chromatography (HPLC) with different detectors and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), to enable robust and reliable quantification in biological matrices.

Introduction

Venlafaxine is a widely prescribed serotonin-norepinephrine reuptake inhibitor (SNRI) for the treatment of depression and anxiety disorders. Its major active metabolite, O-desmethylvenlafaxine (ODV), also contributes significantly to its therapeutic effect. Monitoring the concentrations of venlafaxine and its metabolites in biological fluids is crucial for

therapeutic drug monitoring, pharmacokinetic studies, and toxicological assessments. This document outlines validated chromatographic methods for their simultaneous determination.

Chromatographic Methods Overview

The separation of venlafaxine and its metabolites is most commonly achieved using reversed-phase HPLC. Due to their structural similarities, achieving adequate resolution, especially between venlafaxine and ODV, can be challenging. Key considerations for method development include the choice of stationary phase, mobile phase composition and pH, and the detection technique.

- High-Performance Liquid Chromatography (HPLC): HPLC coupled with Ultraviolet (UV), Fluorescence (FLD), or Coulometric detection offers reliable and cost-effective methods for routine analysis.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): LC-MS/MS provides the highest sensitivity and selectivity, making it the gold standard for bioanalytical applications, especially when low detection limits are required or complex matrices are involved.[\[4\]](#)[\[5\]](#)

Quantitative Data Summary

The following tables summarize the chromatographic conditions and quantitative performance data from various validated methods.

Table 1: HPLC-UV and HPLC-Fluorescence Methods

Parameter	Method 1 (HPLC-UV)[6] [7]	Method 2 (HPLC-UV)[8]	Method 3 (HPLC-FLD)[3]	Method 4 (HPLC-FLD)[9]
Analyte(s)	Venlafaxine, ODV	Venlafaxine, ODV	Venlafaxine, ODV	Venlafaxine, ODV
Matrix	Plasma, Urine	Saliva	Serum	Plasma
Column	Supelcosil LC- 8DB	C18	C18	Agilent Eclipse XDB-C18 (4.6x150mm, 5µm)
Mobile Phase	-	-	Acetonitrile/Buffer (30/70, v/v)	0.05 mol/L Sodium Dihydrogen Phosphate/Aceto nitrile (72:28)
Flow Rate	-	-	1.5 mL/min	0.5 mL/min
Detection	UV at 229 nm	UV	Fluorescence (Ex: 227 nm, Em: 300 nm)	Fluorescence (Ex: 276 nm, Em: 598 nm)
Linearity Range	10-500 ng/mL (V), 7.2-720 ng/mL (ODV)	-	20-500 µg/L	10-1000 ng/mL
LOD/LOQ	LOQ: 10 ng/mL (Plasma)	LOD: 2.8-3.1 ng/mL, LOQ: 9.4- 10.2 ng/mL	-	-
Recovery	-	92.65-104.78%	>52%	-

Table 2: LC-MS/MS Methods

Parameter	Method 1[4]	Method 2[5]	Method 3[10]	Method 4 (Chiral)[11]
Analyte(s)	Venlafaxine, ODV	Venlafaxine, ODV	Venlafaxine, ODV, NDV, NODDV, NNDDV	Venlafaxine & ODV enantiomers
Matrix	Human Plasma	Human Plasma	Human Plasma	Human Plasma
Column	Betasil C18	Hypurity Cyano (50x4.6mm, 5µm)	-	CHRIOBIOTIC V (250x4.6mm, 5µm)
Mobile Phase	Isocratic	0.43% Formic acid in Acetonitrile	Gradient	30 mmol/L Ammonium Acetate-Methanol (15:85), pH 6.0
Flow Rate	-	-	-	1.0 mL/min
Detection	ESI-MS/MS (MRM)	ESI-MS/MS (MRM)	ESI-MS/MS	ESI-MS (SIR)
Mass Transitions	VEN: 278.27 → 121.11, ODV: 264.28 → 107.10	VEN: 278.3 → 58.1, ODV: 264.3 → 58.1	-	-
Linearity Range	3-300 ng/mL (VEN), 6-600 ng/mL (ODV)	2.0-500 ng/mL	5-800 ng/mL	5-400 ng/mL (VEN enantiomers), 4-280 ng/mL (ODV enantiomers)
LOD/LOQ	-	-	-	LOD: 1.0-1.5 ng/mL
Recovery	95.9% (VEN), 81.7% (ODV)	-	>96%	>76%

Experimental Protocols

Protocol 1: Sample Preparation

Choice of sample preparation is critical for removing interferences and concentrating the analytes.

A. Solid-Phase Extraction (SPE)[\[1\]](#)[\[2\]](#)[\[4\]](#)

- Conditioning: Condition a C18 SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Loading: Load 0.5 mL of plasma or serum sample onto the cartridge.
- Washing: Wash the cartridge with 1 mL of water, followed by 1 mL of a weak organic solvent (e.g., 5% methanol in water) to remove polar interferences.
- Elution: Elute venlafaxine and its metabolites with 1 mL of a suitable elution solvent (e.g., methanol, or 5% ammonium hydroxide in methanol).[\[12\]](#)
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 100 µL of the mobile phase.

B. Liquid-Liquid Extraction (LLE)[\[3\]](#)[\[6\]](#)[\[13\]](#)

- To 1 mL of plasma, serum, or saliva, add an internal standard.
- Add 5 mL of an appropriate organic solvent (e.g., a mixture of hexane and ethyl acetate (80:20 v/v), or diethyl ether).[\[13\]](#)
- Vortex for 2 minutes and then centrifuge at 3000 rpm for 10 minutes.
- Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.

C. Protein Precipitation[\[5\]](#)[\[14\]](#)

- To 200 μ L of plasma, add 600 μ L of acetonitrile containing 0.43% formic acid (and internal standard).[5]
- Vortex for 1 minute to precipitate proteins.
- Centrifuge at 10,000 rpm for 10 minutes.
- Inject a portion of the supernatant directly into the LC-MS/MS system.

Protocol 2: Chromatographic Analysis

The following are example protocols based on the summarized data. Method optimization is recommended for specific instrumentation and applications.

A. HPLC-UV Method (Adapted from[6])

- Column: C18, 5 μ m, 4.6 x 150 mm
- Mobile Phase: A mixture of acetonitrile and a phosphate buffer (pH adjusted to low to mid-range, e.g., 3-6). The exact ratio should be optimized for best resolution.
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 μ L
- Column Temperature: 30°C
- Detection: UV at 229 nm
- Run Time: Approximately 10-15 minutes

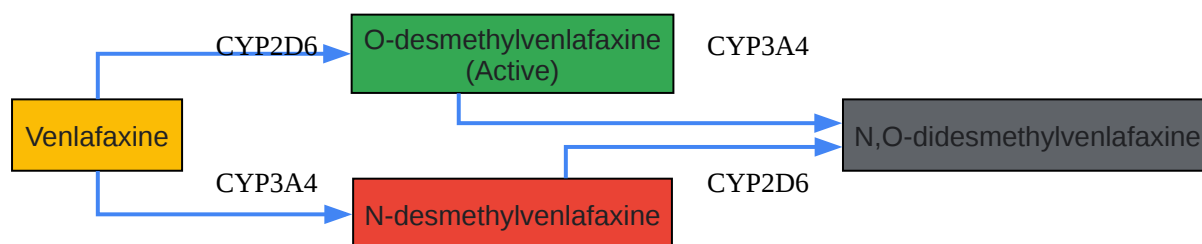
B. LC-MS/MS Method (Adapted from[5])

- Column: Hypurity Cyano, 5 μ m, 4.6 x 50 mm
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile

- Gradient Program:
 - 0-0.5 min: 20% B
 - 0.5-2.0 min: 20% to 80% B
 - 2.0-2.5 min: 80% B
 - 2.5-2.6 min: 80% to 20% B
 - 2.6-3.0 min: 20% B
- Flow Rate: 0.5 mL/min
- Injection Volume: 10 µL
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions:
 - Venlafaxine: 278.3 → 58.1
 - O-desmethylvenlafaxine: 264.3 → 58.1
 - Internal Standard (e.g., Nadolol): 310.4 → 254.1[5]

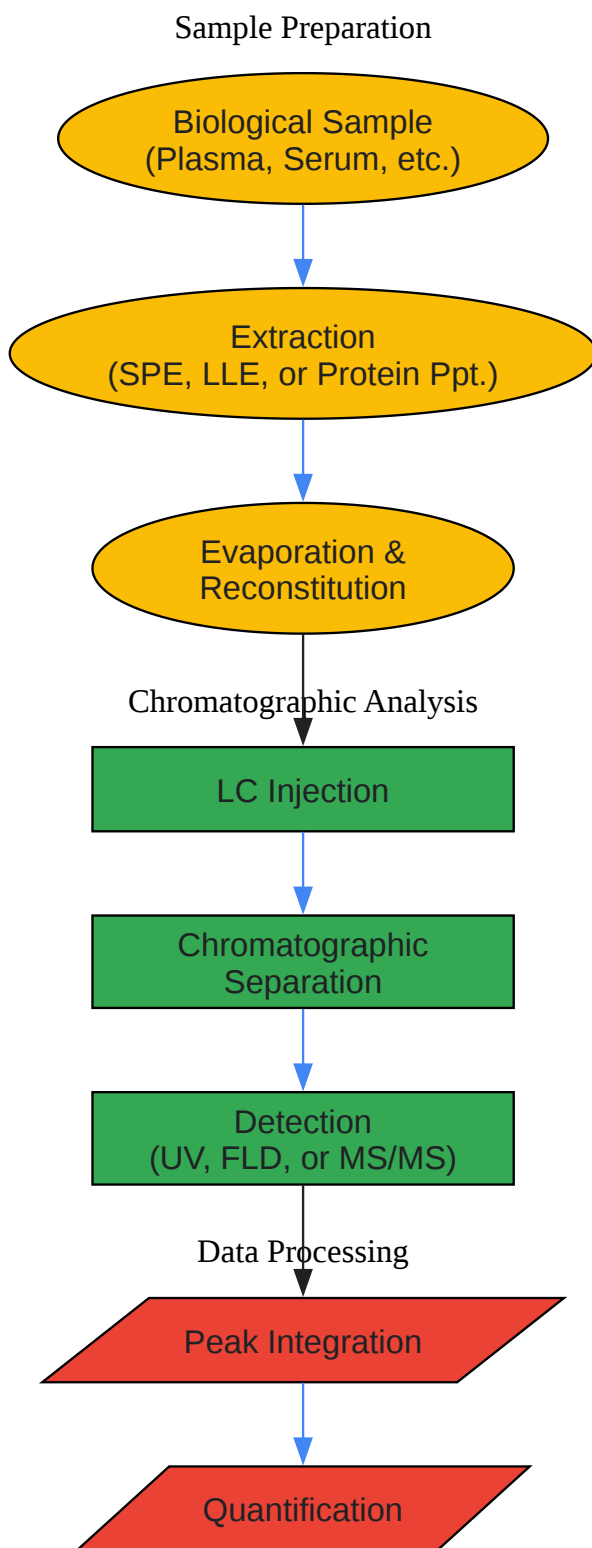
Visualizations

Signaling Pathways and Workflows



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Caption: Metabolic pathway of Venlafaxine.



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Caption: General workflow for chromatographic analysis.

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